

2-(2-Bromoethoxy)-2H-pyran: Structure, Synthesis, and Application in Drug Development

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)-2H-pyran

CAS No.: 57626-16-1

Cat. No.: B8729185

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Executive Summary & Nomenclature Clarification

In the context of medicinal chemistry and organic synthesis, **2-(2-Bromoethoxy)-2H-pyran** refers to the tetrahydro derivative, formally known as 2-(2-bromoethoxy)tetrahydro-2H-pyran (CAS: 17739-45-6).^{[1][2][3][4][5]} It is the tetrahydropyranyl (THP) ether of 2-bromoethanol.^{[1][2]}

While the nomenclature "2H-pyran" technically refers to the unsaturated ring system, commercial and database entries frequently truncate the name. This guide focuses on the saturated reagent (CAS 17739-45-6), which serves as a critical bifunctional building block—acting simultaneously as a protected alcohol and an alkylating agent.

Chemical Identity and Physical Properties^{[2][6][7][8][9][10][11]}

This compound is characterized by an acetal linkage at the anomeric center of the pyran ring, connecting to a bromoethyl side chain. The bromine atom serves as a displaceable leaving group, while the pyran ring acts as an acid-labile protecting group for the oxygen.

Table 1: Physicochemical Specifications

Property	Value	Note
IUPAC Name	2-(2-Bromoethoxy)tetrahydro-2H-pyran	
CAS Number	17739-45-6	
Molecular Formula		
Molecular Weight	209.08 g/mol	
Appearance	Clear, colorless to pale yellow liquid	Darkens upon storage if unstabilized
Boiling Point	62–64 °C @ 0.4 mmHg	High vacuum required for purification
Density	1.384 g/mL @ 25 °C	Denser than water
Refractive Index	1.482	
Solubility	DCM, THF, Ethyl Acetate, Toluene	Immiscible with water; hydrolyzes in aq.[1][2][4][6] acid
Stability	Acid-sensitive; Base-stable	Often stored with stabilizer

Synthesis and Reaction Mechanism[15][16]

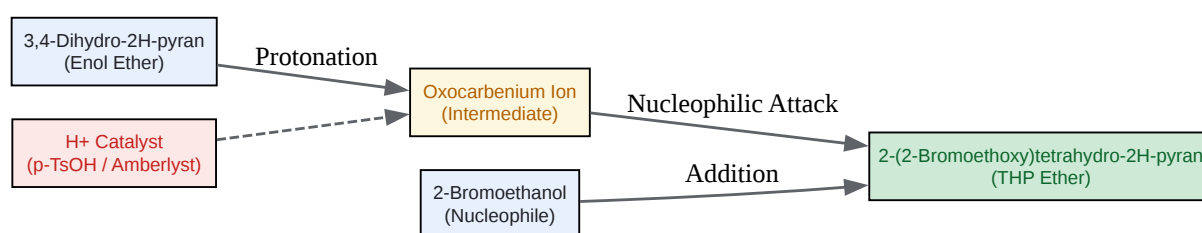
The synthesis of 2-(2-bromoethoxy)tetrahydro-2H-pyran is a classic example of an acid-catalyzed addition of an alcohol to an enol ether. The reaction typically utilizes 3,4-dihydro-2H-pyran (DHP) and 2-bromoethanol.[1][6]

Mechanistic Pathway

The reaction proceeds via the formation of a resonance-stabilized oxocarbenium ion.

- Protonation: The double bond of DHP is protonated by an acid catalyst (e.g., p-TsOH or Amberlyst-15), generating a cyclic oxocarbenium ion.
- Nucleophilic Attack: The hydroxyl group of 2-bromoethanol attacks the highly electrophilic C2 position.
- Deprotonation: Loss of a proton restores neutrality, yielding the THP ether.

Visualization: Synthesis Mechanism



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Caption: Acid-catalyzed electrophilic addition of 2-bromoethanol to DHP via an oxocarbenium intermediate.

Experimental Protocol (Self-Validating)

- Reagents: 2-Bromoethanol (1.0 equiv), 3,4-Dihydro-2H-pyran (1.2 equiv), Amberlyst-15 (1 wt%).
- Procedure:
 - Dissolve 2-bromoethanol in anhydrous DCM (0.5 M).
 - Cool to 0°C. The reaction is exothermic; temperature control prevents polymerization of DHP.
 - Add Amberlyst-15, followed by dropwise addition of DHP.
 - Validation Point: Monitor via TLC (stain with

; DHP disappears, product spot appears).

- Quench with

to neutralize trace acid (crucial for stability).

- Concentrate and distill under reduced pressure (mmHg).

Applications in Drug Development

This compound is a versatile "masked" linker. It allows chemists to introduce a hydroxyethyl group (

) or a bromoethyl group (

) depending on the sequence of deprotection.

Functionalization Strategies

The compound possesses two distinct reactivity profiles based on pH conditions:

- **Base/Nucleophile Stability:** Under basic conditions, the THP ring is inert. The bromide can be displaced by nucleophiles (amines, thiols, phenoxides) via mechanisms.
- **Acid Lability:** Under acidic conditions, the THP group hydrolyzes, revealing the alcohol.

Workflow: Hydroxyethylation of Pharmacophores

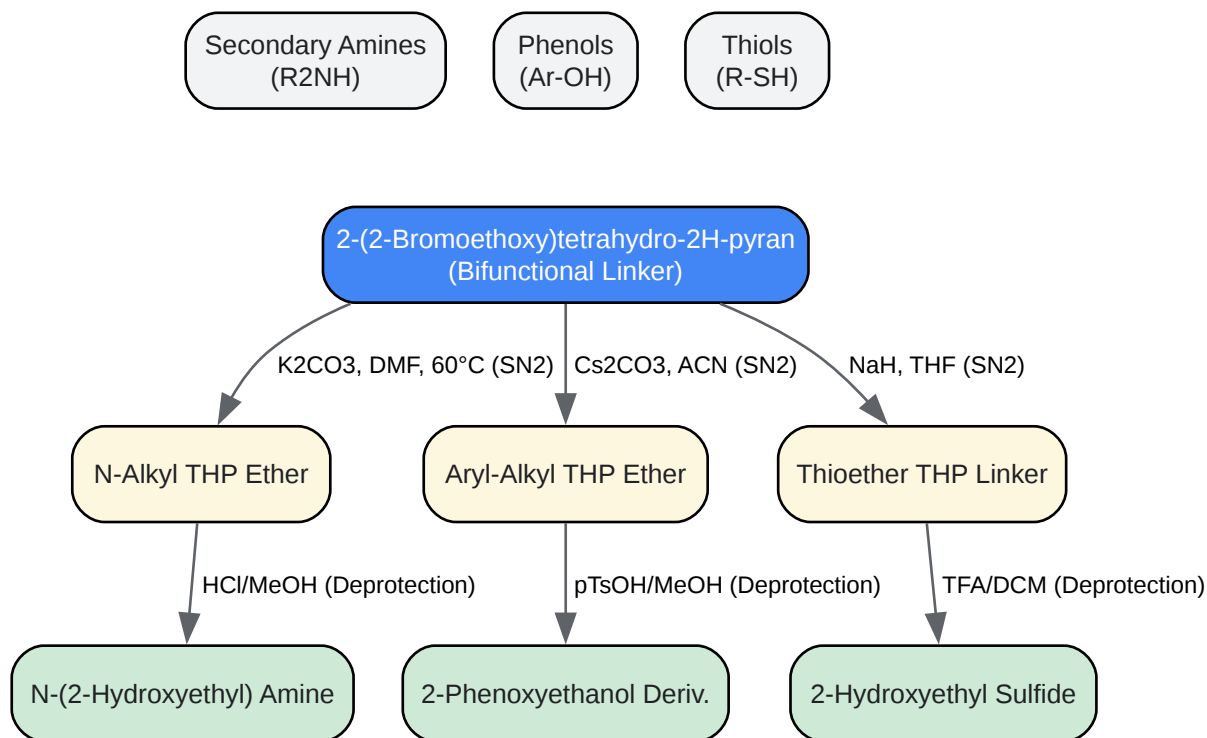
A common application is the introduction of a hydroxyethyl tail to a drug scaffold (e.g., to improve solubility or create a handle for conjugation).

Step 1: Alkylation (

)

Step 2: Deprotection (Hydrolysis)

Visualization: Reactivity Web



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Caption: Divergent synthesis pathways utilizing the reagent for N-, O-, and S-alkylation followed by deprotection.

Handling, Safety, and Storage[4][7][11][13][14] Stability Concerns

- **Acid Sensitivity:** The acetal linkage is extremely sensitive to acid. Trace acidity (even from glass surfaces or absorption) can catalyze hydrolysis or polymerization.
- **Stabilization:** Commercial samples are typically stabilized with 0.5–1.0% potassium carbonate () to maintain a basic microenvironment.

Storage Protocol

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent moisture ingress.
- Container: Tightly sealed glass vials. Avoid prolonged exposure to air.

Toxicology

- Hazards: Skin irritant (H315), Eye irritant (H319).
- Alkylating Potential: As an alkyl halide, it is a potential alkylating agent. Handle with gloves and in a fume hood to avoid DNA interaction risks common to primary alkyl bromides.

References

- PubChem.Compound Summary: 2-(2-Bromoethoxy)tetrahydro-2H-pyran (CID 86621).^{[1][7]} National Library of Medicine. [\[Link\]](#)
- Zha, Z., et al. (2011). "Multidentate 18F-Polypegylated Styrylpyridines as Imaging Agents for Aβ Plaques in Cerebral Amyloid Angiopathy." Journal of Medicinal Chemistry, 54(23), 8085–8098. (Demonstrates application as a linker in tracer synthesis). [\[Link\]](#)

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